

Application Notes and Protocols: Me-Tet-PEG8-Maleimide Reaction with Cysteine Residues

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Compound of Interest

Compound Name: Me-Tet-PEG8-Maleimide

Cat. No.: B15137576

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These application notes provide a detailed overview and protocols for the reaction of Methyl-Tetrazine-PEG8-Maleimide (**Me-Tet-PEG8-Maleimide**) with cysteine residues. This bioconjugation technique is a cornerstone in the development of targeted therapeutics, particularly antibody-drug conjugates (ADCs), due to its high specificity and efficiency under mild conditions.

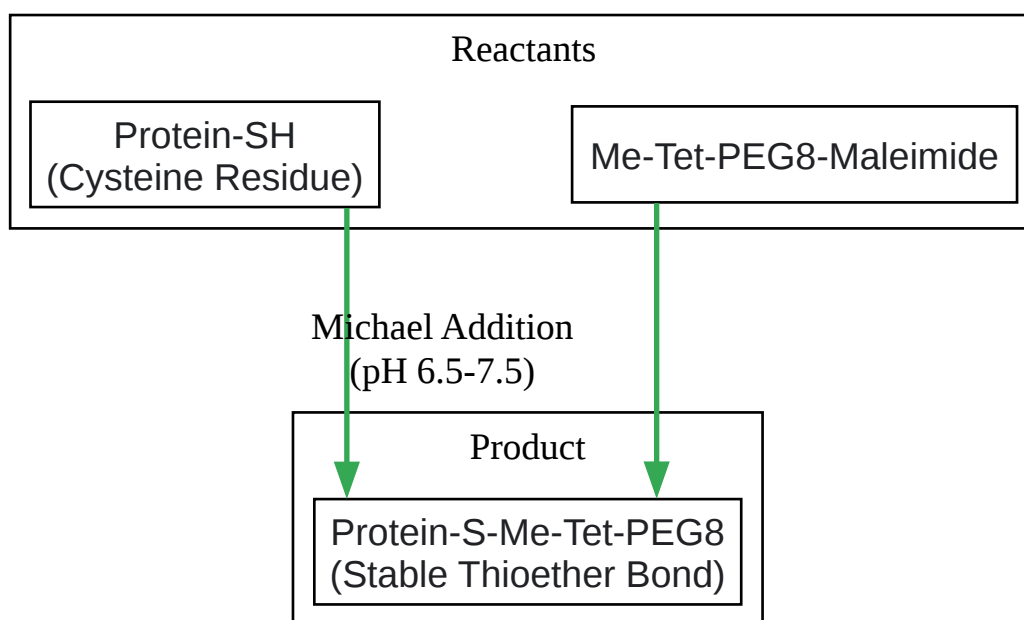
Introduction

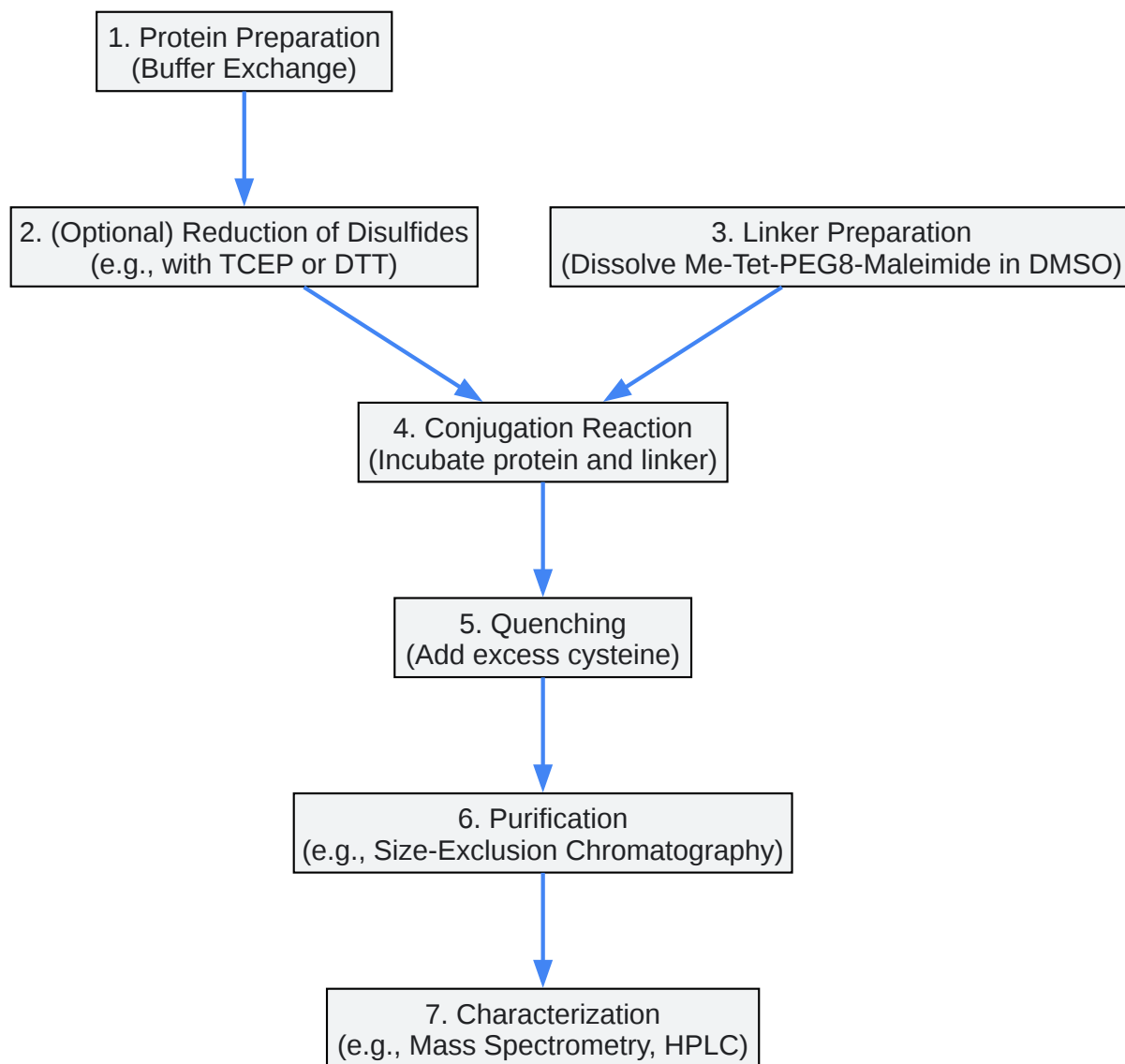
The reaction between a maleimide functional group and the thiol (sulfhydryl) group of a cysteine residue is a widely utilized method for the site-specific modification of proteins and peptides.[1][2] **Me-Tet-PEG8-Maleimide** is a heterobifunctional linker that incorporates a maleimide moiety for covalent attachment to cysteine residues, a polyethylene glycol (PEG8) spacer to enhance solubility and reduce immunogenicity, and a tetrazine group for subsequent "click chemistry" ligation with a trans-cyclooctene (TCO)-modified molecule.[2] This two-step conjugation strategy offers precise control over the final conjugate structure.

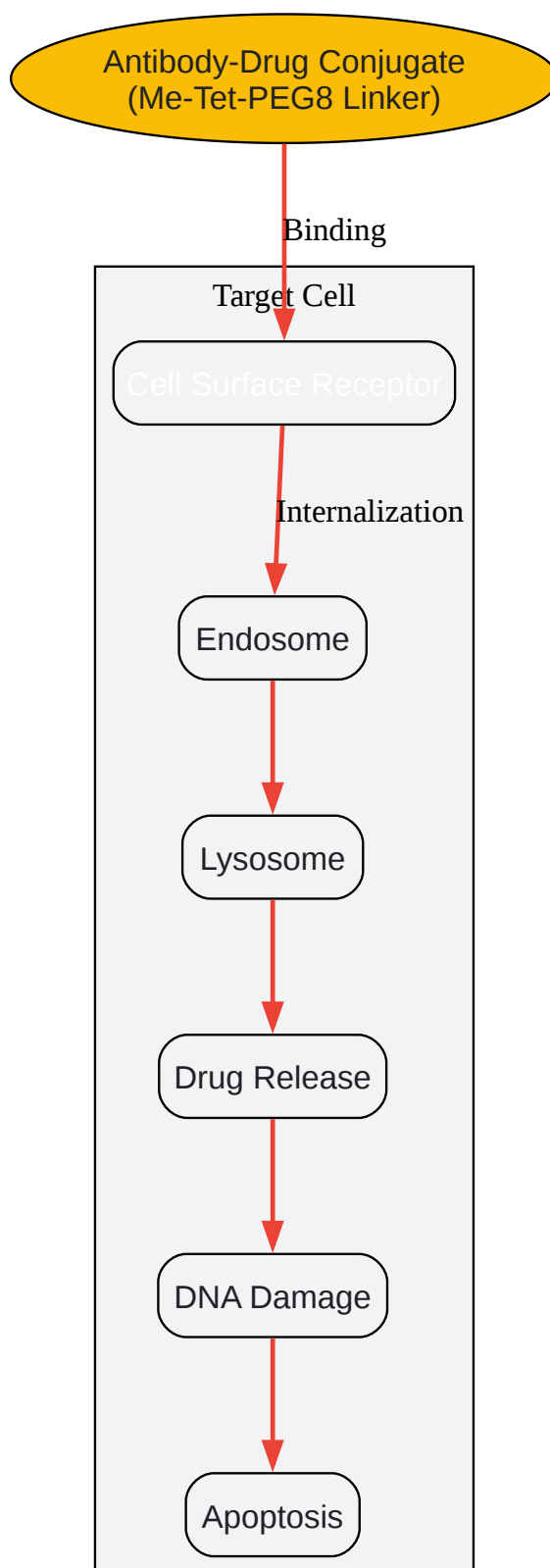
The core of this methodology lies in the Michael addition reaction, where the nucleophilic thiol group of a cysteine attacks the electrophilic double bond of the maleimide ring, forming a stable thioether bond.[1][2] This reaction is highly selective for thiols within a pH range of 6.5-7.5, minimizing off-target reactions with other amino acid residues like lysine.[1][2]

Reaction Mechanism

The conjugation of **Me-Tet-PEG8-Maleimide** to a cysteine residue proceeds via a Michael addition mechanism. The thiol group of the cysteine, in its deprotonated thiolate form, acts as a nucleophile and attacks one of the carbon atoms of the maleimide's carbon-carbon double bond. This leads to the formation of a stable, covalent thioether linkage.







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References

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